

Navigating the Landscape of Trifluoromethylated Anilides: A Technical Guide

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Compound of Interest

Compound Name: *3'-Trifluoromethyl-2-phenylacetanilide*

CAS No.: 1939-21-5

Cat. No.: B154819

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An Important Note on the Subject Compound:

This guide was initiated with the topic of **3'-Trifluoromethyl-2-phenylacetanilide**, CAS number 1939-21-5. Our comprehensive literature review revealed that while this specific molecule is commercially available, in-depth technical and scientific data regarding its synthesis, applications, and biological activity are scarce. It is primarily listed in chemical supplier catalogs with basic identifiers.^{[1][2][3][4][5]}

Conversely, a structurally related compound, Flutolanil (CAS 66332-96-5), also a trifluoromethylated anilide, is the subject of extensive scientific literature. Given the user's request for an in-depth technical guide for a research-oriented audience, and the potential for ambiguity in chemical nomenclature, this guide will focus on the well-documented and scientifically significant compound, Flutolanil. We believe this will provide the most valuable and actionable information for researchers, scientists, and drug development professionals.

Flutolanil: A Comprehensive Technical Whitepaper

Introduction

Flutolanil, with the IUPAC name N-[3-(1-methylethoxy)phenyl]-2-(trifluoromethyl)benzamide, is a systemic fungicide belonging to the benzanilide class of chemicals.^{[6][7]} It is widely recognized for its efficacy against a range of diseases caused by Basidiomycete fungi, most notably *Rhizoctonia solani*, in various agricultural settings including rice, potatoes, and turf.^{[6][8]} This guide provides a detailed exploration of Flutolanil, from its molecular mechanism of action to practical methodologies for its synthesis and analysis, designed to support researchers and professionals in the fields of agricultural science and drug development.

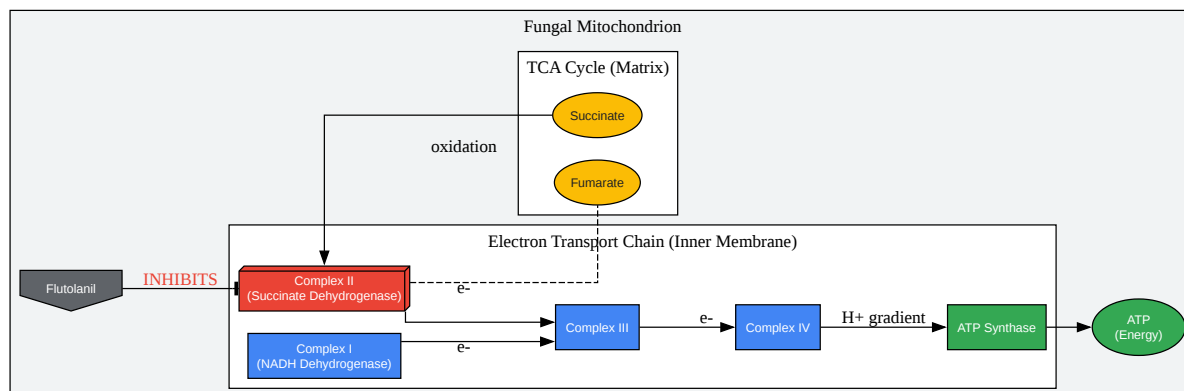
Physicochemical Properties of Flutolanil

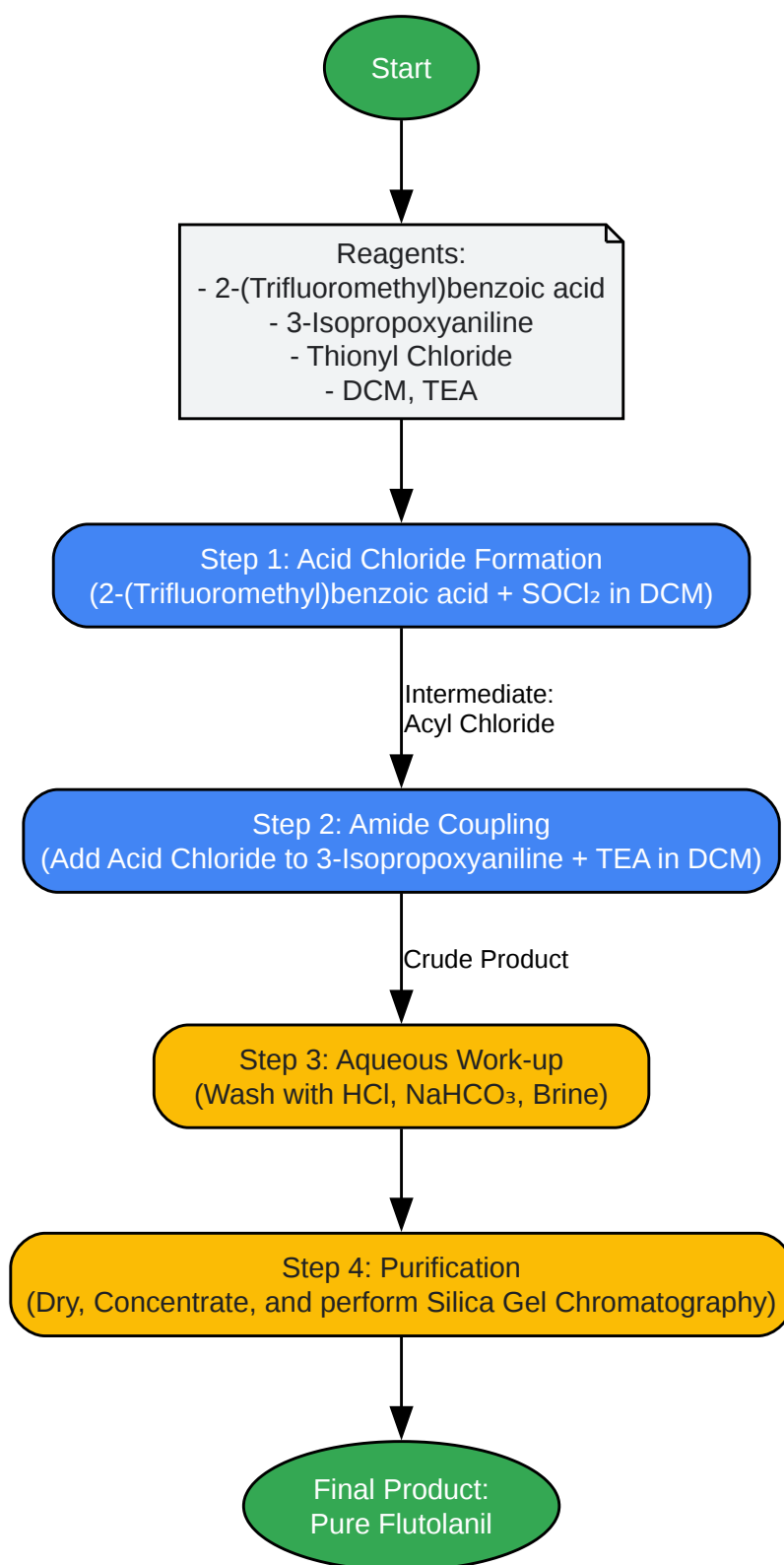
A clear understanding of a compound's physical and chemical properties is fundamental to its application and study. The key properties of Flutolanil are summarized below.

Property	Value	Reference
CAS Number	66332-96-5	^{[6][9][10]}
Molecular Formula	C ₁₇ H ₁₆ F ₃ NO ₂	^{[6][8][9][10]}
Molecular Weight	323.31 g/mol	^{[6][8]}
Appearance	Colorless-to-white crystalline solid	^{[7][11]}
Melting Point	102-103 °C	Not explicitly in search results
Water Solubility	8.01 mg/L (at 20°C)	^[12]
Log P (Octanol-Water Partition Coefficient)	3.17	^[12]
Solubility in Organic Solvents	Soluble in ethanol (~10 mg/ml), DMSO (~30 mg/ml), and DMF (~30 mg/ml)	^[7]

Mechanism of Action: A Targeted Disruption of Fungal Respiration

Flutolanil's fungicidal activity is derived from its function as a potent and specific Succinate Dehydrogenase Inhibitor (SDHI).[6][13] It targets Complex II of the mitochondrial electron transport chain in fungi.[6][14] By binding to this complex, Flutolanil effectively blocks the oxidation of succinate to fumarate, a crucial step in the tricarboxylic acid (TCA) cycle.[6] This interruption of the electron transport chain halts ATP synthesis, leading to the cessation of fungal growth and development.[6] The specificity of Flutolanil for Basidiomycete fungi is a key attribute, rendering it highly effective against pathogens like *Rhizoctonia* spp. while having a lesser impact on other fungal classes.[14]





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